

# Application Notes and Protocols for Diheptyl Succinate in Sustainable Packaging Materials

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## Compound of Interest

Compound Name: Diheptyl succinate

Cat. No.: B101398

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## Introduction

**Diheptyl succinate** (DHPS) is emerging as a sustainable and high-performance bio-based plasticizer, offering a promising alternative to traditional phthalate plasticizers in packaging materials. Derived from renewable resources, DHPS is biodegradable and exhibits low toxicity, making it an attractive option for developing eco-friendly packaging solutions, including those for sensitive applications in the pharmaceutical and food industries.[1][2][3] These application notes provide an overview of the use of **diheptyl succinate** in sustainable packaging, along with detailed protocols for material preparation and performance evaluation.

**Diheptyl succinate** is a lightweight, emollient texture enhancer produced from succinic acid and heptanol.[4][5] Its biodegradable nature and derivation from renewable feedstocks position it as a "green" chemical.[4]

## Application in Sustainable Packaging

**Diheptyl succinate** serves as an effective plasticizer, a substance added to polymers to increase their flexibility, durability, and workability. It is particularly relevant for bioplastics such as polylactic acid (PLA) and poly(butylene adipate-co-terephthalate) (PBAT), which are often brittle in their pure form. By incorporating DHPS, researchers can tailor the mechanical properties of these bioplastics to meet the demands of various packaging applications, from flexible films to rigid containers.

Succinate esters, including DHPS, have demonstrated plasticizing capabilities comparable or even superior to the commonly used di(2-ethylhexyl) phthalate (DEHP), a substance of concern due to its potential health risks.<sup>[1][2]</sup>

## Data Presentation: Performance of Diheptyl Succinate in PVC

While specific quantitative data on the performance of **diheptyl succinate** in PLA and PBAT is not readily available in the reviewed literature, its effects on polyvinyl chloride (PVC) have been documented and are presented here as a reference. These data illustrate the potential of DHPS to modify polymer properties.

Property	Neat PVC	PVC with 40 phr DEHP	PVC with 40 phr Diheptyl Succinate
Glass Transition Temperature (Tg)	+82 °C	Not explicitly stated, but DHPS is comparable or superior	-27 ± 0.7 °C <sup>[2]</sup>
Tensile Strength	High (brittle)	Approx. 19 MPa (at 50 phr) <sup>[5]</sup>	Comparable to DEHP <sup>[2][5]</sup>
Elongation at Break	Low	Approx. 250% (at 50 phr) <sup>[5]</sup>	Comparable to DEHP <sup>[2][5]</sup>
Migration Resistance	Not Applicable	Lower resistance	Excellent resistance, up to 70% lower than DEHP <sup>[5]</sup>

## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **diheptyl succinate** in sustainable packaging materials.

### Protocol 1: Preparation of Plasticized Bioplastic Films by Solution Casting

This protocol is suitable for laboratory-scale preparation of thin films for initial screening of plasticizer effectiveness.

#### Materials:

- Bioplastic resin (e.g., PLA, PBAT) pellets or powder
- **Diheptyl succinate**
- Volatile solvent (e.g., chloroform, dichloromethane)[6][7]
- Glass petri dishes or a flat glass plate
- Magnetic stirrer and stir bar
- Drying oven or vacuum oven

#### Procedure:

- **Dissolution:** Dissolve a known amount of the bioplastic resin in the chosen solvent to create a solution of a specific concentration (e.g., 10% w/v). Stir the mixture at room temperature until the polymer is completely dissolved.[7]
- **Plasticizer Addition:** Add the desired amount of **diheptyl succinate** to the polymer solution. The concentration of the plasticizer is typically expressed in parts per hundred parts of resin (phr). For initial studies, concentrations of 10, 20, and 30 phr can be investigated.
- **Homogenization:** Stir the mixture for several hours to ensure uniform distribution of the plasticizer.
- **Casting:** Pour the homogenized solution into a glass petri dish or onto a level glass plate. Ensure the solution spreads evenly to achieve a uniform film thickness.
- **Solvent Evaporation:** Allow the solvent to evaporate slowly in a fume hood at room temperature for 24-48 hours. Slow evaporation is crucial to prevent the formation of defects in the film.[6]

- **Drying:** Once the film appears solid, transfer it to a drying oven or vacuum oven at a slightly elevated temperature (e.g., 40-60°C) for several hours to remove any residual solvent.
- **Film Removal:** Carefully peel the dried film from the glass substrate.

## Protocol 2: Preparation of Plasticized Bioplastic Films by Melt Blending and Compression Molding

This method simulates industrial melt processing techniques and is suitable for preparing thicker films and test specimens.

Materials:

- Bioplastic resin (e.g., PLA, PBAT) pellets
- **Diheptyl succinate**
- Internal mixer (e.g., Brabender) or twin-screw extruder
- Compression molder with heated platens
- Metal mold

Procedure:

- **Drying:** Dry the bioplastic pellets in a vacuum oven at a temperature appropriate for the specific polymer (e.g., 80°C for PLA) for at least 4 hours to remove any moisture, which can degrade the polymer during melt processing.
- **Melt Blending:**
  - Set the temperature of the internal mixer or extruder to the processing temperature of the bioplastic (e.g., 170-190°C for PLA).
  - Add the dried bioplastic pellets to the mixer and allow them to melt and homogenize.
  - Inject the desired amount of **diheptyl succinate** into the molten polymer and continue mixing for a specified time (e.g., 5-10 minutes) to ensure uniform dispersion.

- Compression Molding:
  - Preheat the compression molder to the processing temperature of the bioplastic.
  - Place a specific amount of the melt-blended material into the preheated mold.
  - Apply a low pressure for a short period to allow the material to melt and fill the mold cavity completely.
  - Increase the pressure to a higher level (e.g., 5-10 MPa) and maintain it for a set time (e.g., 2-5 minutes) to form a solid sheet.
  - Cool the mold under pressure using the cooling system of the press.
  - Once cooled, remove the molded sheet.

## Protocol 3: Evaluation of Mechanical Properties

Standard: ASTM D882 (Standard Test Method for Tensile Properties of Thin Plastic Sheeting)

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Film grips
- Micrometer for thickness measurement

Procedure:

- Specimen Preparation: Cut rectangular or dog-bone shaped specimens from the prepared films according to the dimensions specified in the standard.
- Thickness Measurement: Measure the thickness of each specimen at several points along the gauge length and calculate the average.
- Testing:
  - Mount the specimen in the grips of the UTM.

- Set the crosshead speed (rate of grip separation) as specified in the standard.
- Start the test and record the load and elongation until the specimen breaks.
- Data Analysis: From the stress-strain curve, determine the following properties:
  - Tensile Strength at Break: The maximum stress the material can withstand before breaking.
  - Elongation at Break: The percentage increase in length at the point of fracture.
  - Young's Modulus: A measure of the material's stiffness, calculated from the initial linear portion of the stress-strain curve.

## Protocol 4: Evaluation of Water Vapor Barrier Properties

Standard: ASTM E96/E96M (Standard Test Methods for Water Vapor Transmission of Materials)

Equipment:

- Permeability cups (test dishes)
- Desiccant (e.g., anhydrous calcium chloride) or distilled water
- Environmental chamber with controlled temperature and humidity
- Analytical balance

Procedure (Desiccant Method):

- Place a known amount of desiccant in the permeability cup.
- Seal the prepared film specimen over the mouth of the cup, ensuring an airtight seal.
- Weigh the assembled cup accurately.
- Place the cup in an environmental chamber with a specified temperature and humidity (e.g., 23°C and 50% RH).

- Periodically remove the cup and weigh it to determine the amount of water vapor that has permeated through the film and been absorbed by the desiccant.
- Continue the measurements until a constant rate of weight gain is observed.
- Calculate the Water Vapor Transmission Rate (WVTR) in g/m<sup>2</sup>·day.

## Protocol 5: Evaluation of Oxygen Barrier Properties

Standard: ASTM D3985 (Standard Test Method for Oxygen Gas Transmission Rate Through Plastic Film and Sheeting Using a Coulometric Sensor)

Equipment:

- Oxygen transmission rate test instrument with a coulometric sensor

Procedure:

- Mount the film specimen in the diffusion cell of the instrument, dividing it into two chambers.
- Introduce a stream of nitrogen (carrier gas) into one chamber and a stream of oxygen into the other.
- Oxygen molecules that permeate through the film are carried by the nitrogen stream to the coulometric sensor.
- The sensor generates an electrical current proportional to the amount of oxygen detected.
- The instrument calculates the Oxygen Transmission Rate (OTR) in cm<sup>3</sup>/m<sup>2</sup>·day.

## Protocol 6: Evaluation of Plasticizer Migration

Standard: ASTM D6284 (Standard Test Method for Rubber Property—Effect of Aqueous Solutions with Available Chlorine and Chloramine) or specific food contact material regulations.

Equipment:

- Migration cells

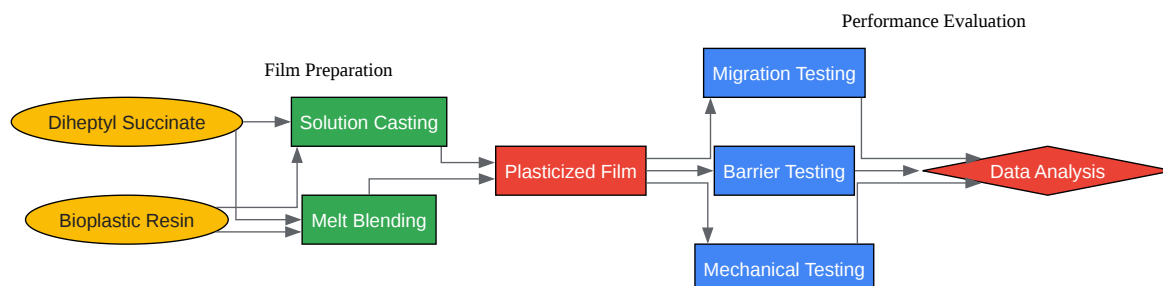
- Food simulants (e.g., 10% ethanol for aqueous foods, 50% ethanol or isooctane for fatty foods)[8]
- Analytical instrumentation for quantifying the plasticizer (e.g., Gas Chromatography-Mass Spectrometry, GC-MS)
- Incubator or oven for controlled temperature exposure

#### Procedure:

- Place the film specimen in the migration cell, in contact with a known volume of the selected food simulant.
- Incubate the cell at a specified temperature and for a defined period (e.g., 40°C for 10 days) to simulate storage conditions.
- After the exposure time, remove the food simulant.
- Extract the **diheptyl succinate** from the food simulant using an appropriate solvent.
- Analyze the extract using GC-MS to determine the concentration of **diheptyl succinate** that has migrated from the film.
- Express the migration level in mg/dm<sup>2</sup> of the film surface area or mg/kg of the food simulant.

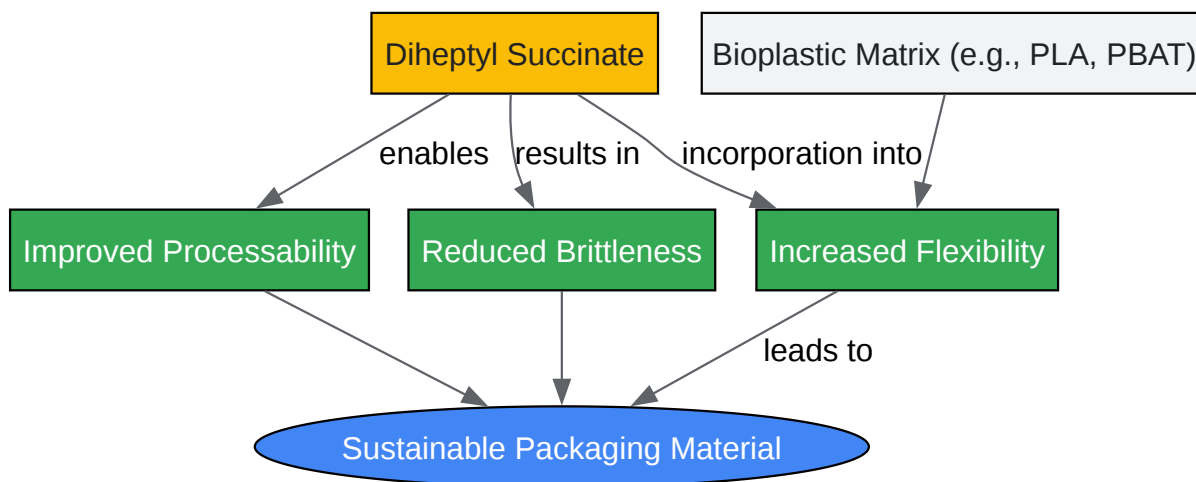
## Mandatory Visualizations





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Caption: Experimental workflow for preparing and evaluating **diheptyl succinate** plasticized films.



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Caption: Role of **diheptyl succinate** in enhancing bioplastic properties for sustainable packaging.

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